

Essential Procedures for the Safe Disposal of GSK620

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK620

Cat. No.: B2519581

[Get Quote](#)

Researchers and laboratory personnel must adhere to stringent safety protocols for the disposal of **GSK620**, a potent and selective pan-second bromodomain (BD2) inhibitor. Proper handling and disposal are critical to mitigate potential environmental and health risks associated with this chemical compound.

GSK620 is classified as a combustible solid and is highly hazardous to water, necessitating disposal as hazardous chemical waste.^[1] All disposal procedures must be conducted in strict accordance with local, regional, national, and international regulations.^[2]

Personal Protective Equipment (PPE) and Handling

Before handling **GSK620**, it is imperative to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles. All handling of the solid powder or solutions should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.

Disposal Protocol

The following step-by-step process outlines the recommended procedure for the disposal of **GSK620** and its containers:

- Waste Collection:

- Collect all waste materials containing **GSK620**, including unused product, contaminated consumables (e.g., pipette tips, vials), and rinse solutions, in a designated and clearly labeled hazardous waste container.
- The container must be compatible with the chemical properties of **GSK620** and any solvents used.
- Container Labeling:
 - The hazardous waste container must be accurately labeled with the full chemical name ("**GSK620**"), the CAS number (2088410-46-0), and appropriate hazard symbols (e.g., "Harmful," "Hazardous to the Aquatic Environment").^{[1][2][3]}
- Storage Pending Disposal:
 - Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
 - The storage temperature for **GSK620** is typically 2-8°C.^[1]
- Professional Disposal:
 - Arrange for the collection and disposal of the hazardous waste through a licensed and certified chemical waste disposal service.
 - Provide the disposal service with a copy of the Safety Data Sheet (SDS) for **GSK620** to ensure they have all necessary information for safe handling and disposal.

Under no circumstances should **GSK620** or its containers be disposed of in general laboratory trash or poured down the drain. Its high water hazard classification indicates a significant risk to aquatic ecosystems.

Chemical and Physical Properties Summary

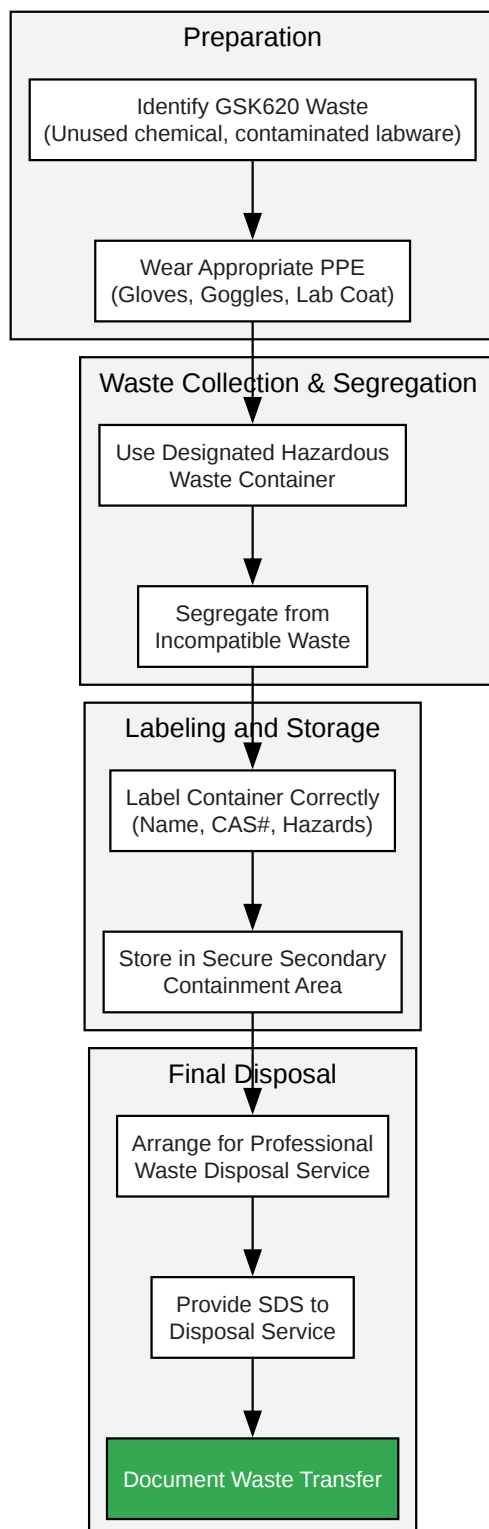
For quick reference, the key chemical and physical properties of **GSK620** are summarized in the table below.

Property	Value
CAS Number	2088410-46-0[1][2][3]
Molecular Formula	C ₁₈ H ₁₉ N ₃ O ₃ [1]
Molecular Weight	325.36 g/mol [1]
Appearance	White to beige powder/solid[1][4]
Solubility	DMSO: 2 mg/mL[1]
Storage Temperature	2-8°C[1]
Storage Class	11 (Combustible Solids)[1]
Water Hazard Class (WGK)	3 (Highly hazardous to water)[1]

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **GSK620** is illustrated in the diagram below. This diagram provides a visual guide for the decision-making process from initial handling to final disposal.

GSK620 Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **GSK620**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSK620 $\geq 98\%$ (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. dcchemicals.com [dcchemicals.com]
- 4. Sapphire Bioscience [sapphirebioscience.com]
- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of GSK620]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2519581#gsk620-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com